

A Technical Guide to Tetrabutylammonium Chloride: Properties and Molecular Characteristics

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Compound of Interest

Compound Name: *Tetrabutylammonium chloride*

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Tetrabutylammonium chloride (TBAC) is a quaternary ammonium salt widely utilized in various chemical and pharmaceutical applications. Its efficacy as a phase transfer catalyst, electrolyte, and ion-pairing reagent makes it a crucial component in organic synthesis, electrochemistry, and analytical chromatography. This guide provides an in-depth overview of its fundamental molecular properties.

Core Molecular and Physical Properties

The fundamental quantitative data for **tetrabutylammonium chloride** are summarized below. These properties are critical for its application in experimental and developmental settings.

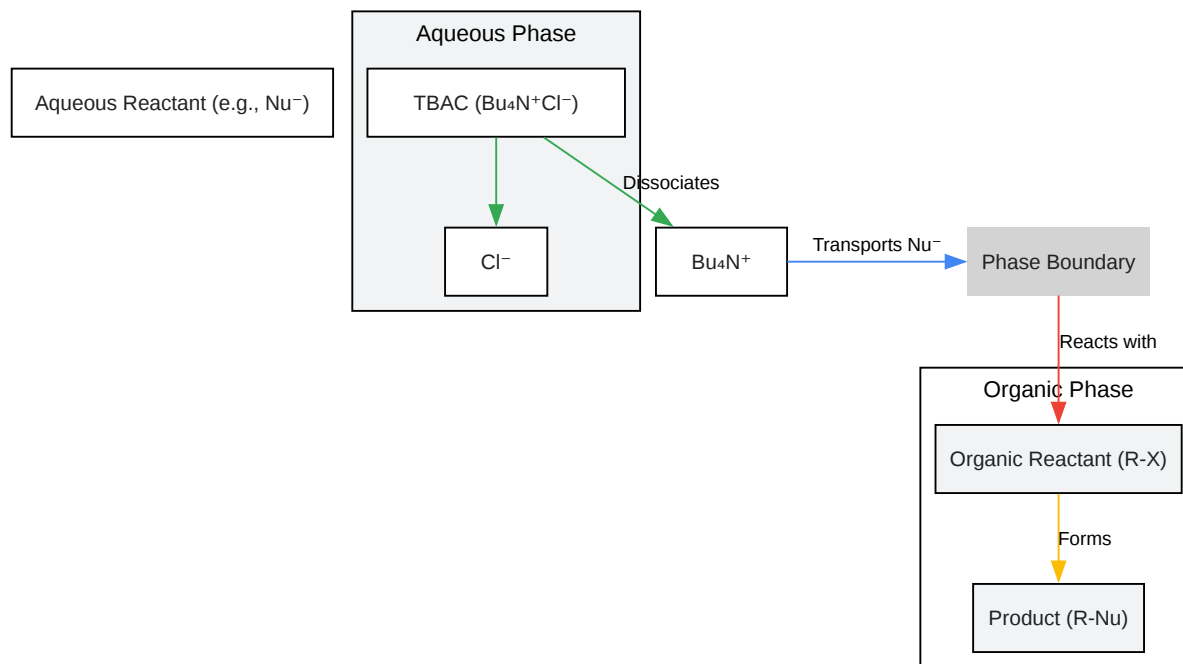
Property	Value	References
Chemical Formula	C ₁₆ H ₃₆ ClN	[1][2][3][4]
Linear Formula	[CH ₃ (CH ₂) ₃] ₄ NCl	[5]
Molar Mass	277.92 g/mol	[1][3][4][5]
Alternate Molar Mass	277.917 g/mol	[2]
Appearance	White solid/crystals	[1]
Density	1.018 g/cm ³	[1]
Melting Point	83-86°C	[3][6]

Applications and Experimental Context

Tetrabutylammonium chloride's primary utility stems from its role as a phase transfer catalyst.[1][6][7] This function is essential for facilitating reactions between reactants located in different immiscible phases, such as an aqueous and an organic layer.[6][7] The tetrabutylammonium cation can transport anions from the aqueous phase into the organic phase, where the reaction can then proceed.

A common experimental protocol involving TBAC is its use in ion-pair chromatography, where it serves as an ion-pairing reagent for the separation and analysis of ionic compounds.[6]

While specific experimental protocols are highly dependent on the desired reaction, a general workflow for its use as a phase transfer catalyst is outlined in the diagram below.



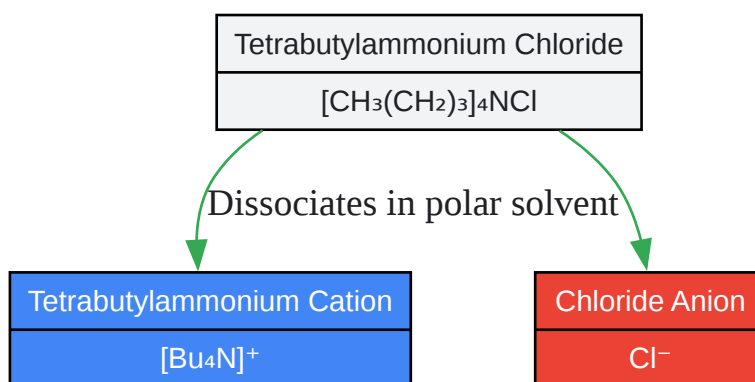
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Caption: Workflow of TBAC as a phase transfer catalyst.

Chemical Structure and Dissociation

Tetrabutylammonium chloride consists of a central nitrogen atom covalently bonded to four butyl groups, forming a quaternary ammonium cation ($[\text{Bu}_4\text{N}]^+$). This cation is ionically bonded to a chloride anion (Cl^-). In polar solvents such as water, it readily dissociates into its constituent ions.^{[6][7]}

The structural formula and its dissociation are depicted in the following diagram.



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Caption: Dissociation of **Tetrabutylammonium Chloride**.

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